

Bismuth Iodide vs. Lead Iodide in Perovskite Solar Cells: A Comparative Guide

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Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: *12262-07-6*

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In the rapidly advancing field of perovskite solar cells (PSCs), the choice of the light-absorbing perovskite layer is paramount to device performance and stability. While lead iodide (PbI₂)-based perovskites have demonstrated remarkable power conversion efficiencies (PCEs), concerns over the toxicity of lead and long-term stability have driven research into lead-free alternatives. Among these, **bismuth iodide** (BiI₃)-based perovskites have emerged as a promising, more environmentally benign option. This guide provides an objective comparison of BiI₃ and PbI₂ in perovskite solar cells, supported by experimental data, to aid researchers in material selection and device design.

Performance Characteristics: A Quantitative Comparison

The performance of a solar cell is primarily evaluated by four key parameters: power conversion efficiency (PCE), open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), and fill factor (FF). The following tables summarize the reported performance metrics for perovskite solar cells fabricated with either **bismuth iodide** or lead iodide as a key component of the absorber layer.

Table 1: Performance of **Bismuth Iodide** (BiI₃)-Based Perovskite Solar Cells

Perovskite Composition	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
(CH ₃ NH ₃) ₃ BiI ₂ I ₉	0.01	0.34	0.073	40.57	[1]
Cs ₃ BiI ₂ I ₉	3.13	0.73	6.16	-	[2]
CsBiI ₃ I ₁₀ (Simulated)	21.6	1.25	20.9	82.2	[3]
MA ₃ BiI ₂ I ₉ (Simulated)	11.82	1.14	18.06	57.33	[1]

Table 2: Performance of Lead Iodide (PbI₂)-Based Perovskite Solar Cells

Perovskite Composition	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
CH ₃ NH ₃ PbI ₃	14.3	-	-	-	[4]
FAPbI ₃	22.07	-	-	-	[5]
FAPbI ₃ (with 2D template)	24.1	-	-	-	[6]
CH ₃ NH ₃ PbI ₃ (Simulated Limit)	29.53	1.15	28.78	-	[7]

From the data, it is evident that lead iodide-based perovskite solar cells consistently exhibit higher power conversion efficiencies, with experimental values exceeding 24%.[\[6\]](#) In contrast, the performance of **bismuth iodide**-based cells has been more modest, with the highest reported experimental efficiencies being significantly lower. However, simulation studies

suggest that with further optimization, BiI₃-based materials have the potential for much higher performance.[3]

Stability Under Environmental Stress

A critical factor for the commercial viability of perovskite solar cells is their long-term stability under operational and environmental stressors such as humidity and heat.

Bismuth Iodide (BiI₃): Bismuth-based perovskites are generally considered to possess superior intrinsic stability compared to their lead-based counterparts.[1] The (CH₃NH₃)₃BiI₂ (MBI) compound, for instance, has demonstrated exceptional stability under ambient conditions.[1] Thermogravimetric analysis indicates that the thermal stability of MBI is greater than its individual constituents.[1]

Lead Iodide (PbI₂): Lead-based perovskites are notoriously sensitive to moisture and thermal stress.[8][9] Exposure to humidity can lead to the degradation of the perovskite crystal structure, often forming hydrated perovskite phases and eventually decomposing into PbI₂. [10] While encapsulation and compositional engineering have been employed to enhance stability, with some devices maintaining 97% of their initial efficiency after 1,000 hours at 85°C, intrinsic instability remains a significant challenge.[6][8]

Table 3: Stability Comparison

Perovskite Type	Stress Condition	Stability Observations	Reference
Bismuth Iodide (BiI ₃)	Ambient Air	Exceptional stability reported for (CH ₃ NH ₃) ₃ Bi ₂ I ₉ .	[1]
Thermal	(CH ₃ NH ₃) ₃ Bi ₂ I ₉ offers better thermal stability than CH ₃ NH ₃ PbI ₃ .	[1]	
Lead Iodide (PbI ₂)	Humidity (45-55% RH)	Unsealed CsPbI ₃ devices showed significant degradation over 500 hours.	[11]
Thermal (85°C)	Encapsulated FAPbI ₃ with 2D templates retained 97% of PCE after 1000 hours.	[6]	
Thermal (60°C, N ₂)	CsPbI ₃ devices maintained efficiency over 500 hours in an inert atmosphere.	[11]	

Experimental Protocols

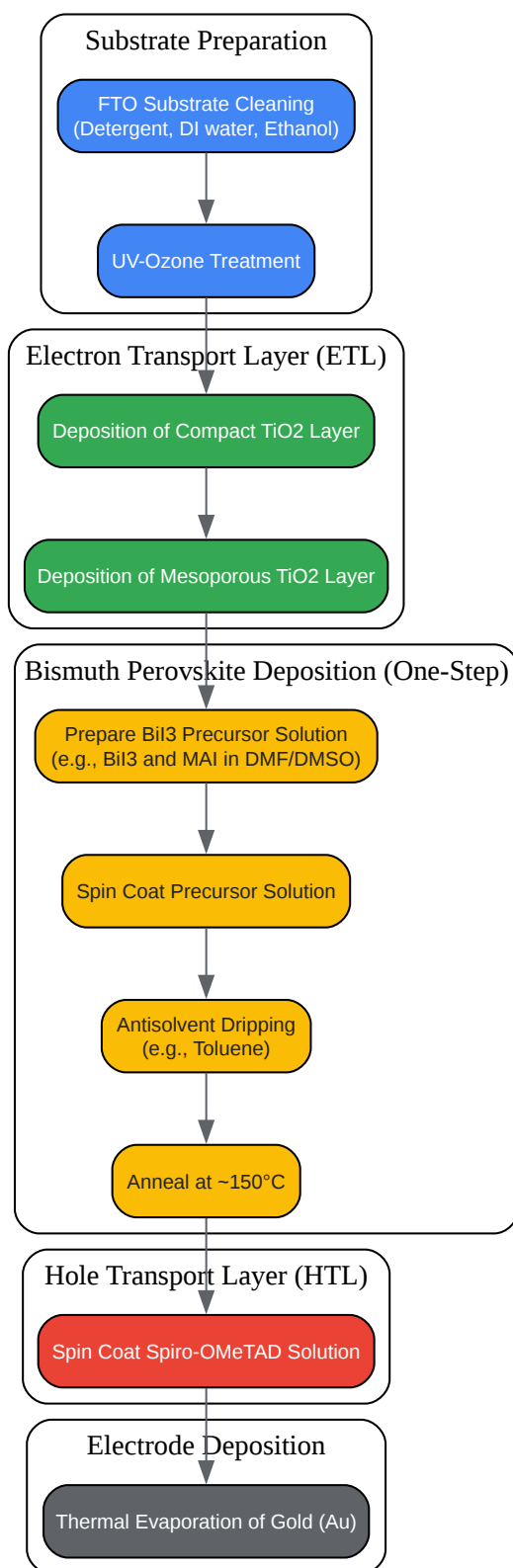
Detailed and reproducible fabrication and characterization protocols are essential for advancing perovskite solar cell research. Below are representative methodologies for preparing and evaluating both BiI₃ and PbI₂-based devices.

Fabrication of Perovskite Solar Cells

The fabrication of perovskite solar cells typically involves the deposition of several layers on a transparent conductive substrate. The core difference lies in the preparation of the perovskite absorber layer.

One-Step Solution Processing for **Bismuth Iodide** (BiI₃) Perovskite Solar Cells:

This method involves the direct deposition of a precursor solution containing all the necessary components to form the perovskite layer.

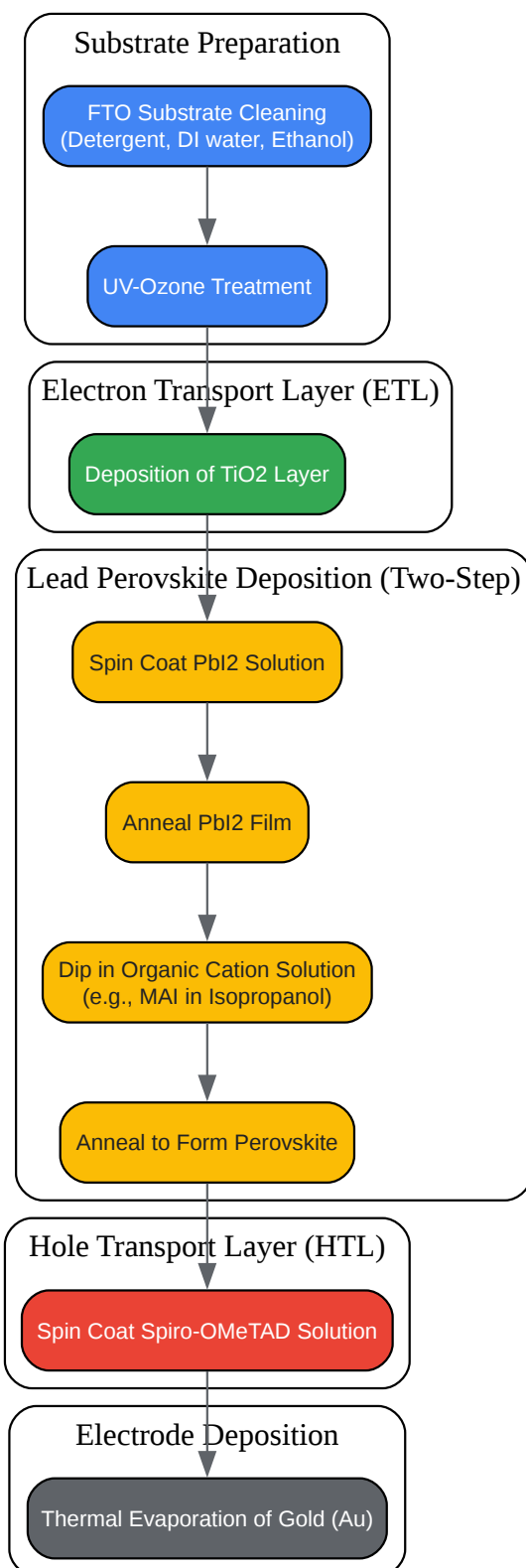


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Fabrication workflow for a BiI₃-based perovskite solar cell.

Two-Step Sequential Deposition for Lead Iodide (PbI₂) Perovskite Solar Cells:

This method involves the deposition of PbI₂ followed by its conversion to the perovskite structure through reaction with an organic cation solution. This technique often allows for better control over the perovskite film morphology.^{[4][12][13]}



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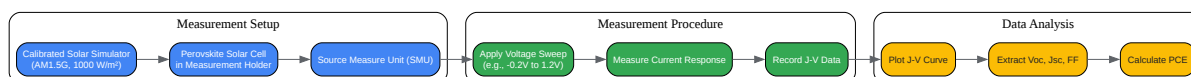
Fabrication workflow for a PbI₂-based perovskite solar cell.

Characterization: Current-Voltage (J-V) Measurement

The primary technique for evaluating solar cell performance is the current-voltage (J-V) measurement, conducted under simulated solar illumination.

Standard Protocol for J-V Measurement:

- **Device Preparation:** The fabricated perovskite solar cell is placed in a measurement holder with electrical contacts made to the top and bottom electrodes.
- **Light Source:** A solar simulator calibrated to the AM1.5G spectrum (1000 W/m^2) is used as the light source.[14] The light intensity is verified using a calibrated reference solar cell.
- **Electrical Measurement:** A source measure unit (SMU) is used to apply a voltage sweep to the solar cell and measure the resulting current.
- **Scan Parameters:** The voltage is typically swept from a reverse bias (e.g., -0.2 V) to a forward bias slightly beyond the open-circuit voltage (e.g., 1.2 V). [15] The scan rate and delay time at each voltage step are critical parameters that can influence the measured J-V curve, especially in perovskite solar cells which can exhibit hysteresis. [15][16] A common practice is to perform both forward and reverse scans to assess the degree of hysteresis. [15]
- **Data Extraction:** From the J-V curve, the key performance parameters (PCE, V_{oc} , J_{sc} , and FF) are extracted. The PCE is calculated as the maximum power output (P_{max}) divided by the incident light power (P_{in}). [14]



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Workflow for current-voltage (J-V) characterization.

Concluding Remarks

The choice between **bismuth iodide** and lead iodide in perovskite solar cells involves a trade-off between efficiency and environmental/stability concerns. Lead iodide-based perovskites currently offer superior power conversion efficiencies, making them the front-runners for high-performance applications. However, the toxicity of lead and their inherent instability in the presence of moisture and heat pose significant hurdles for widespread commercialization.

Bismuth iodide-based perovskites present a non-toxic and more stable alternative. While their efficiencies are currently lower, ongoing research into material composition, film morphology control, and device architecture holds the promise of closing the performance gap. For applications where long-term stability and low environmental impact are critical, **bismuth iodide**-based perovskites represent a compelling and actively developing area of research. Continued innovation in both material systems will be crucial for the future of perovskite photovoltaic technology.

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